

Ketodieldrin: A Comprehensive Technical Analysis of its Physicochemical Properties and Metabolic Fate

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Compound of Interest

Compound Name: Ketodieldrin

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Introduction

Ketodieldrin, a significant metabolite of the organochlorine pesticide dieldrin, presents a continued area of interest for environmental scientists, toxicologists, and drug development professionals. Understanding its physical and chemical properties is paramount for predicting its environmental fate, bioaccumulation potential, and toxicological profile. This technical guide provides a detailed overview of the known physicochemical characteristics of **Ketodieldrin**, outlines standard experimental protocols for their determination, and illustrates its primary metabolic pathway.

Core Physicochemical Properties

Ketodieldrin, also known as 12-**Ketodieldrin**, is a solid substance characterized by its high molecular weight and chlorinated structure. While specific experimental data for several of its physical properties are not readily available in public literature, its fundamental chemical identifiers have been established.

Table 1: Chemical Identification of **Ketodieldrin**

Property	Value	Source
IUPAC Name	(1aR,2R,2aS,3S,6R,6aR,7S,7aS)-rel-3,4,5,6,9,9-Hexachloro-1a,2,2a,3,6,6a,7,7a-octahydro-2,7:3,6-dimethanonaphth[2,3-b]oxiren-8-one	N/A
CAS Number	52745-99-0	[1] [2]
Molecular Formula	C ₁₂ H ₆ Cl ₆ O ₂	[1]
Molecular Weight	394.89 g/mol	[1]
Synonyms	12-Ketodieldrin, WL 42170	N/A

Table 2: Physical and Chemical Properties of **Ketodieldrin**

Property	Experimental Value	Notes
Melting Point	Data not available	General methods for determination are outlined in OECD Test Guideline 102.[3]
Boiling Point	Data not available	General methods for determination are outlined in OECD Test Guideline 103.
Water Solubility	Data not available	As a highly chlorinated organic compound, solubility is expected to be low. General methods for determination are outlined in OECD Test Guideline 105.
Vapor Pressure	Data not available	Expected to be low due to high molecular weight. General methods for determination are outlined in OECD Test Guideline 104.
Octanol-Water Partition Coefficient (log Kow)	Data not available	Expected to be high, indicating a potential for bioaccumulation. General methods for determination are outlined in OECD Test Guideline 107.

Metabolic Pathway: Formation from Dieldrin

Ketodieldrin is a primary metabolite of dieldrin, formed through an oxidation reaction. This biotransformation is a critical aspect of dieldrin's toxicology and persistence in biological systems.

The metabolic conversion of dieldrin to **Ketodieldrin** is primarily catalyzed by the cytochrome P450 monooxygenase system, a superfamily of enzymes predominantly found in the liver. This enzymatic process involves the oxidation of the dieldrin molecule.



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Metabolic conversion of Dieldrin to **Ketodieldrin**.

Experimental Protocols

While specific experimental data for many of **Ketodieldrin**'s properties are lacking, standardized methods are well-established for their determination. The following outlines the principles of the relevant Organisation for Economic Co-operation and Development (OECD) Test Guidelines.

Determination of Melting Point (OECD Test Guideline 102)

This guideline describes various methods for determining the melting point of a substance, including the capillary method, hot-stage apparatus, and differential scanning calorimetry (DSC). For a crystalline solid like **Ketodieldrin**, the capillary method is a common approach.

- Principle: A small, powdered sample of the substance is packed into a capillary tube and heated in a controlled manner. The temperature at which the substance is observed to melt is recorded as the melting point.
- Apparatus: Melting point apparatus with a heating block or liquid bath, capillary tubes, and a calibrated thermometer or temperature sensor.
- Procedure (Capillary Method):
 - A small amount of the finely powdered test substance is introduced into a capillary tube, which is then sealed at one end.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.

- The temperatures at which melting begins and is complete are recorded.

Determination of Water Solubility (OECD Test Guideline 105)

This guideline provides two primary methods for determining water solubility: the column elution method for substances with low solubility and the flask method for substances with higher solubility. Given **Ketodieldrin**'s expected low solubility, the column elution method would be more appropriate.

- Principle: A saturated solution of the test substance in water is produced, and the concentration of the substance in the aqueous phase is determined by a suitable analytical method.
- Apparatus: Constant temperature bath, analytical balance, pH meter, and an appropriate analytical instrument (e.g., Gas Chromatograph with Mass Spectrometer - GC-MS).
- Procedure (Flask Method):
 - An excess amount of the test substance is added to a flask containing purified water.
 - The flask is agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours).
 - The solution is then centrifuged or filtered to remove undissolved particles.
 - The concentration of **Ketodieldrin** in the clear aqueous phase is quantified using a validated analytical method like GC-MS.

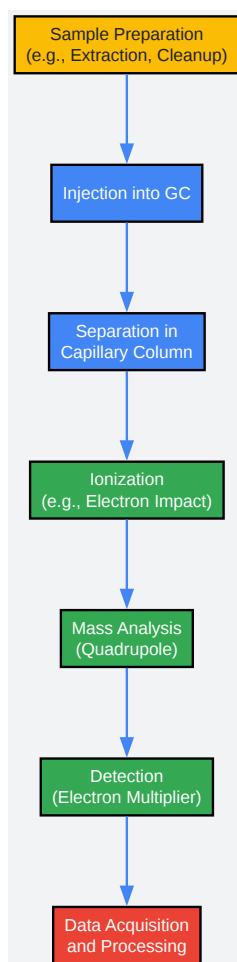
Determination of the Partition Coefficient (n-octanol/water) (OECD Test Guideline 107)

The octanol-water partition coefficient (K_{ow}) is a measure of a chemical's lipophilicity and is a key parameter for assessing bioaccumulation potential. The shake-flask method is a common technique for its determination.

- Principle: The test substance is dissolved in a mixture of n-octanol and water, and the mixture is shaken until equilibrium is reached. The concentration of the substance in each phase is then measured.
- Apparatus: Centrifuge, mechanical shaker, analytical balance, and a suitable analytical instrument (e.g., GC-MS).
- Procedure (Shake-Flask Method):
 - A known amount of **Ketodieldrin** is added to a mixture of pre-saturated n-octanol and water in a separatory funnel.
 - The funnel is shaken vigorously for a set period and then allowed to stand for the phases to separate. Centrifugation may be used to aid separation.
 - Aliquots are taken from both the n-octanol and water layers.
 - The concentration of **Ketodieldrin** in each phase is determined analytically.
 - The Kow is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

Analytical Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for the separation, identification, and quantification of organochlorine compounds like **Ketodieldrin**.



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General workflow for GC-MS analysis.

A general protocol would involve:

- Sample Extraction: Extraction of **Ketodieldrin** from the sample matrix (e.g., water, soil, biological tissue) using an appropriate organic solvent.
- Cleanup: Removal of interfering co-extractives using techniques like solid-phase extraction (SPE) or gel permeation chromatography (GPC).
- GC Separation: Injection of the cleaned-up extract into a gas chromatograph equipped with a capillary column (e.g., HP-5ms). The oven temperature is programmed to separate the components of the mixture based on their boiling points and interactions with the stationary phase.

- MS Detection: As compounds elute from the GC column, they enter the mass spectrometer. They are ionized (typically by electron impact), and the resulting fragments are separated by their mass-to-charge ratio, providing a unique mass spectrum for identification and quantification.

Conclusion

Ketodieldrin remains a compound of significant scientific interest due to its formation from the persistent pesticide dieldrin. While a complete experimental dataset of its physical and chemical properties is not yet available, this guide consolidates the current knowledge and provides a framework for the experimental determination of these crucial parameters. The elucidation of its metabolic pathway from dieldrin is key to understanding its toxicokinetics. Further research to determine the missing experimental values for **Ketodieldrin's** physicochemical properties is essential for a more comprehensive risk assessment and for the development of potential remediation or therapeutic strategies.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. oecd.org [oecd.org]
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